

Ddr1-IN-8 Target Engagement in Cells: An In-depth Technical Guide

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Compound of Interest

Compound Name: Ddr1-IN-8

Cat. No.: B12389054

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the cellular target engagement of **Ddr1-IN-8**, a potent and selective inhibitor of Discoidin Domain Receptor 1 (DDR1). DDR1, a receptor tyrosine kinase activated by collagen, is implicated in a variety of cellular processes and its dysregulation is associated with diseases such as fibrosis and cancer.^{[1][2]}

Understanding the interaction of inhibitors like **Ddr1-IN-8** with DDR1 in a cellular context is crucial for advancing drug discovery and development efforts. This document details the quantitative biochemical and cellular activity of **Ddr1-IN-8** and its analogs, outlines detailed protocols for key target engagement assays, and visualizes the underlying biological and experimental processes.

Core Data Presentation

The following tables summarize the quantitative data for Ddr1-IN-1, a close analog and precursor to **Ddr1-IN-8**, which is often used to characterize the activity of this inhibitor class.

Table 1: Biochemical Activity of DDR1 Inhibitors

Compound	Target	IC50 (nM)	Assay
DDR1-IN-1	DDR1	105	LanthaScreen Kinase Assay
DDR1-IN-1	DDR2	413	LanthaScreen Kinase Assay
DDR1-IN-2	DDR1	47	LanthaScreen Kinase Assay
DDR1-IN-2	DDR2	145	LanthaScreen Kinase Assay

Data sourced from a 2013 study on the discovery of potent and selective DDR1 inhibitors.[3]

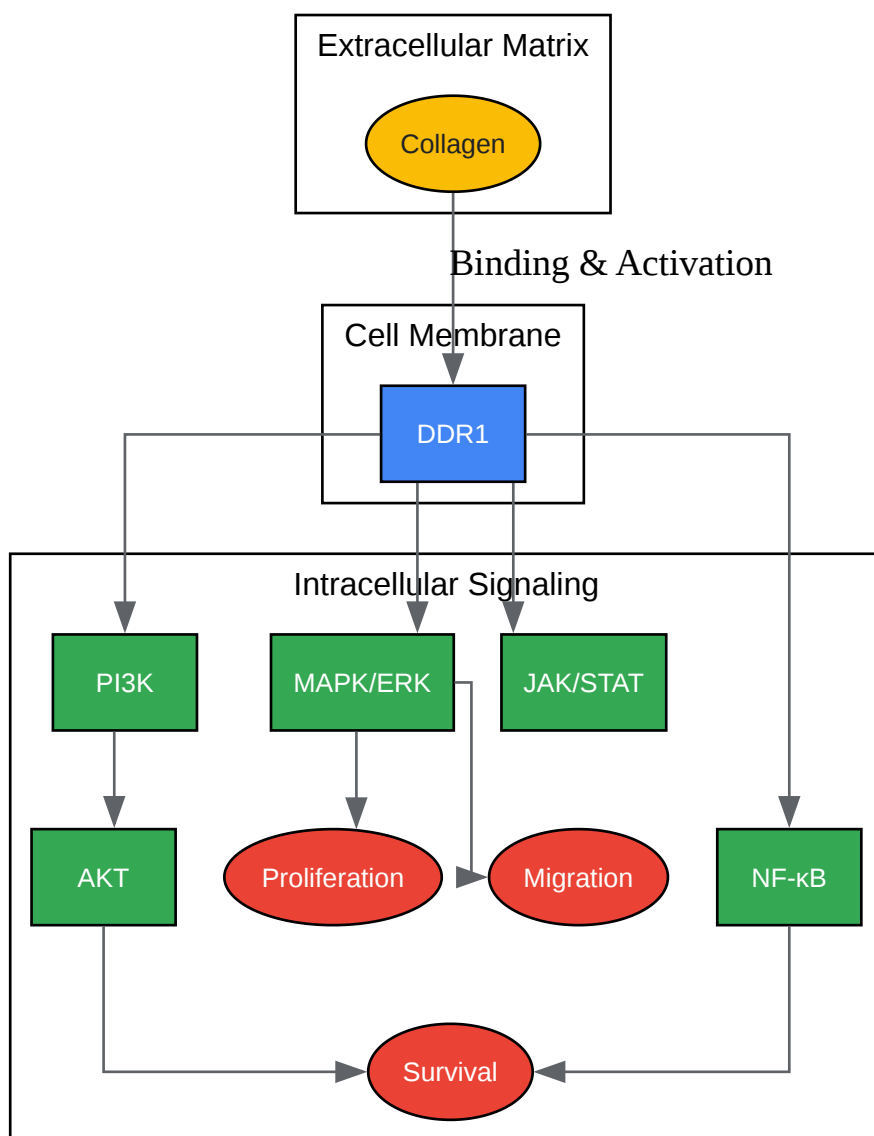
Table 2: Cellular Activity of DDR1 Inhibitors

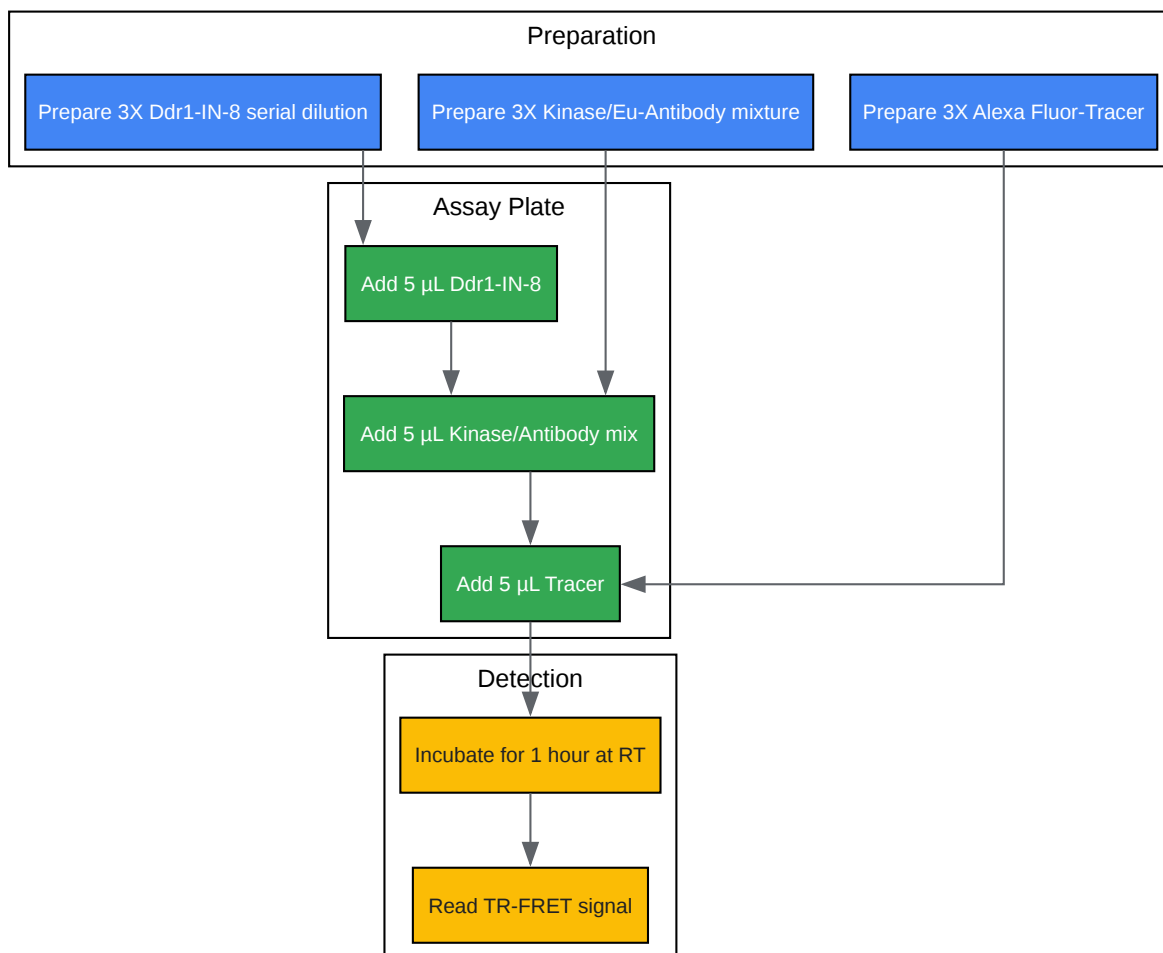
Compound	Cell Line	Parameter	EC50 (nM)
DDR1-IN-1	U2OS	Basal DDR1 Autophosphorylation	86
DDR1-IN-2	U2OS	Basal DDR1 Autophosphorylation	9

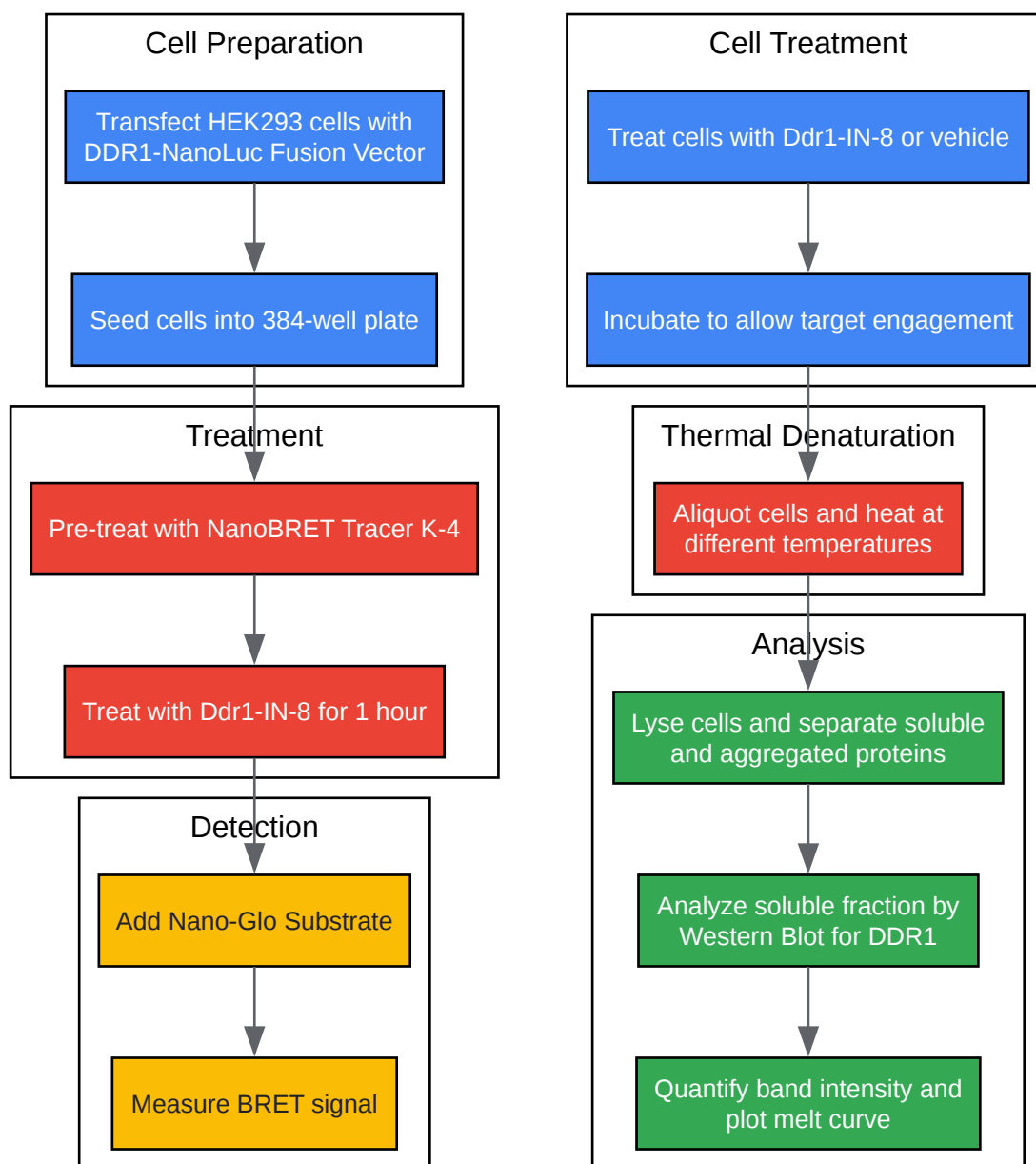
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Signaling Pathway

DDR1 signaling is initiated by the binding of collagen, which leads to receptor dimerization and autophosphorylation of key tyrosine residues in the intracellular domain. This phosphorylation creates docking sites for various downstream signaling molecules, activating multiple pathways that regulate cell proliferation, migration, and survival.[4][5][6]







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References

- 1. Structural Mechanisms Determining Inhibition of the Collagen Receptor DDR1 by Selective and Multi-Targeted Type II Kinase Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Discovery of a Potent and Selective DDR1 Receptor Tyrosine Kinase Inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. A network map of discoidin domain receptor 1(DDR1)-mediated signaling in pathological conditions | Semantic Scholar [semanticscholar.org]
- 5. Roles of discoidin domain receptor 1 in gastrointestinal tumors - Zhu - Digestive Medicine Research [dmr.amegroups.org]
- 6. Signaling by discoidin domain receptor 1 in cancer metastasis - PMC [pmc.ncbi.nlm.nih.gov]
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